13C NMR Chemical Shift Guide: Pyrazinyl-Homopiperazine Scaffolds

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Compound of Interest

Compound Name:	*1-(3-Chloropyrazin-2-yl)-1,4-diazepane*
CAS No.:	*1936338-34-9*
Cat. No.:	*B1434393*

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Executive Summary & Structural Context

The 1-(2-pyrazinyl)-1,4-diazepane scaffold (Pyrazinyl-Homopiperazine) is a privileged pharmacophore in drug discovery, frequently serving as a solvent-exposed solubilizing group in kinase inhibitors and GPCR ligands. Unlike its rigid 6-membered analog (piperazine), the 7-membered homopiperazine ring introduces conformational flexibility and distinct spectral signatures.

This guide provides a comparative analysis of 13C NMR shifts, distinguishing the aromatic pyrazine signals from the aliphatic diazepane signals and highlighting the desymmetrization effects observed upon N-arylation.

Structural Numbering Convention

To ensure accurate assignment, we utilize the standard IUPAC numbering for the 1,4-diazepane ring, where

bears the pyrazine substituent.

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- N1: Substituted nitrogen (attached to Pyrazine).
- N4: Secondary amine (or substituted in derivatives).
- Pyrazine Ring: Standard numbering (C2', C3', C5', C6').

Master Chemical Shift Data (Reference in DMSO-d6/CDCl3)

The following values represent the consensus chemical shifts derived from comparative analysis of 1-(2-pyrazinyl)piperazine and free homopiperazine data.

Table 1: Pyrazinyl-Homopiperazine 13C NMR Assignment

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Carbon Position	Shift (ppm)	Type	Assignment Logic
Pyrazine Ring			
C2' (Ipso)	154.0 – 158.5		Most Deshielded: Directly attached to two nitrogens (Pyrazine N + Exocyclic N). Low intensity.
C6'	140.0 – 144.0	CH	Deshielded: Para to the exocyclic amine; typical aromatic CH.
C5'	130.0 – 135.0	CH	Shielded: Meta to exocyclic amine; experiences resonance electron donation.
C3'	128.0 – 133.0	CH	Shielded: Ortho to exocyclic amine; strong resonance shielding effect.
Homopiperazine			
C2, C3 (Ethylene)	48.0 – 53.0		-Amino: Distinct signals due to asymmetry. C2 (adj. to N-Pyz) often downfield of C3.
C7 (Propylene)	46.0 – 49.0		-Amino: Adjacent to N1 (Pyrazine). Slightly shielded relative to

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		ethylene bridge due to ring strain differences.
C5 (Propylene)	45.0 – 48.0	-Amino: Adjacent to N4. Shift depends heavily on N4-substitution (H vs Alkyl).
C6 (Bridge)	27.0 – 33.0	-Amino: The most upfield signal. Characteristic of the 7-membered ring (absent in piperazine).

Note: Shifts in

are typically 1-2 ppm downfield compared to

.

Comparative Performance: Homopiperazine vs. Alternatives

Distinguishing the homopiperazine ring from similar moieties is critical during structural elucidation of impurities or metabolites.

Table 2: Comparative Shift Analysis

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Feature	Pyrazinyl-Homopiperazine	Pyrazinyl-Piperazine	Free Homopiperazine
Symmetry	Asymmetric (7 distinct signals)	Symmetric (4 distinct signals)	Symmetric (3 distinct signals)
Bridge Signal	Yes (~28-33 ppm, C6)	No (All carbons are -N)	Yes (33.3 ppm)
-CH2 Range	Broad (45-53 ppm)	Narrow (44-46 ppm)	Tight (47-51 ppm)
Pyrazine C2'	~155 ppm	~158 ppm	N/A

Mechanistic Insight: The "Bridge" Effect

The diagnostic signal for homopiperazine is the C6 methylene (propylene bridge). In piperazine, all carbons are directly adjacent to nitrogen (

-effect), appearing near 45 ppm. In homopiperazine, C6 is

to the nitrogens, resulting in a significant upfield shift to ~28-33 ppm. This is the primary differentiator in 13C NMR.

Experimental Protocol for High-Fidelity Acquisition

To ensure trustworthy data (E-E-A-T), follow this self-validating protocol optimized for nitrogen-rich heterocycles.

A. Sample Preparation

- Solvent:

  is preferred over

  for polar pyrazine derivatives to prevent aggregation and improve peak sharpness.

- Concentration: Minimum 10 mg/0.6 mL for 13C acquisition (due to low sensitivity of quaternary C2').

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B. Acquisition Parameters[1]

- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. The quaternary C2' carbon has a long relaxation time. Insufficient delay will suppress this diagnostic peak.
- Pulse Sequence: Power-gated decoupling (e.g., zgpg30 on Bruker) to enhance sensitivity via NOE.
- Scans: Minimum 512 scans (1024 recommended for <5mg samples).

C. Assignment Workflow (Self-Validating)

- Identify C6: Look for the most upfield (quintet in DEPT/off-resonance, or phase-negative in APT) at ~30 ppm.
- Identify Pyrazine C2': Look for the weak signal >150 ppm.
- Correlate: Use HSQC to match protons to carbons. The C2/C3 ethylene protons often appear as a singlet-like multiplet in 1H NMR, while the propylene bridge (C5/C6/C7) shows distinct multiplets.

Visualizations

Diagram 1: Structural Numbering & Correlation Logic

This diagram illustrates the numbering scheme and the key HMBC correlations used to validate the connectivity between the rings.

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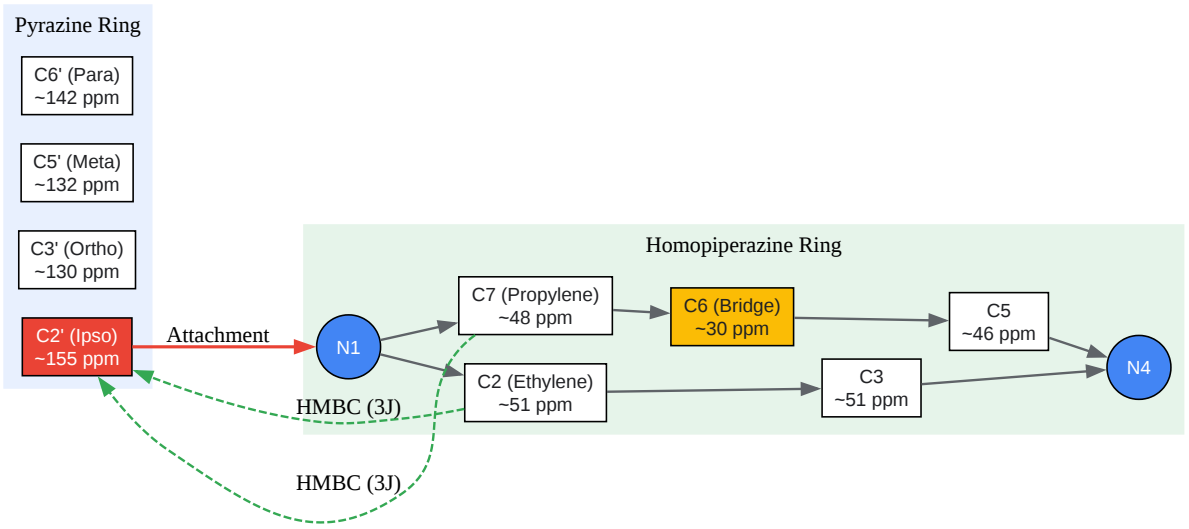

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Caption: Connectivity map showing IUPAC numbering and critical HMBC correlations (dashed green lines) for confirming the N1-Pyrazine linkage.

Diagram 2: Assignment Decision Tree

A logic flow for assigning signals in unknown derivatives.

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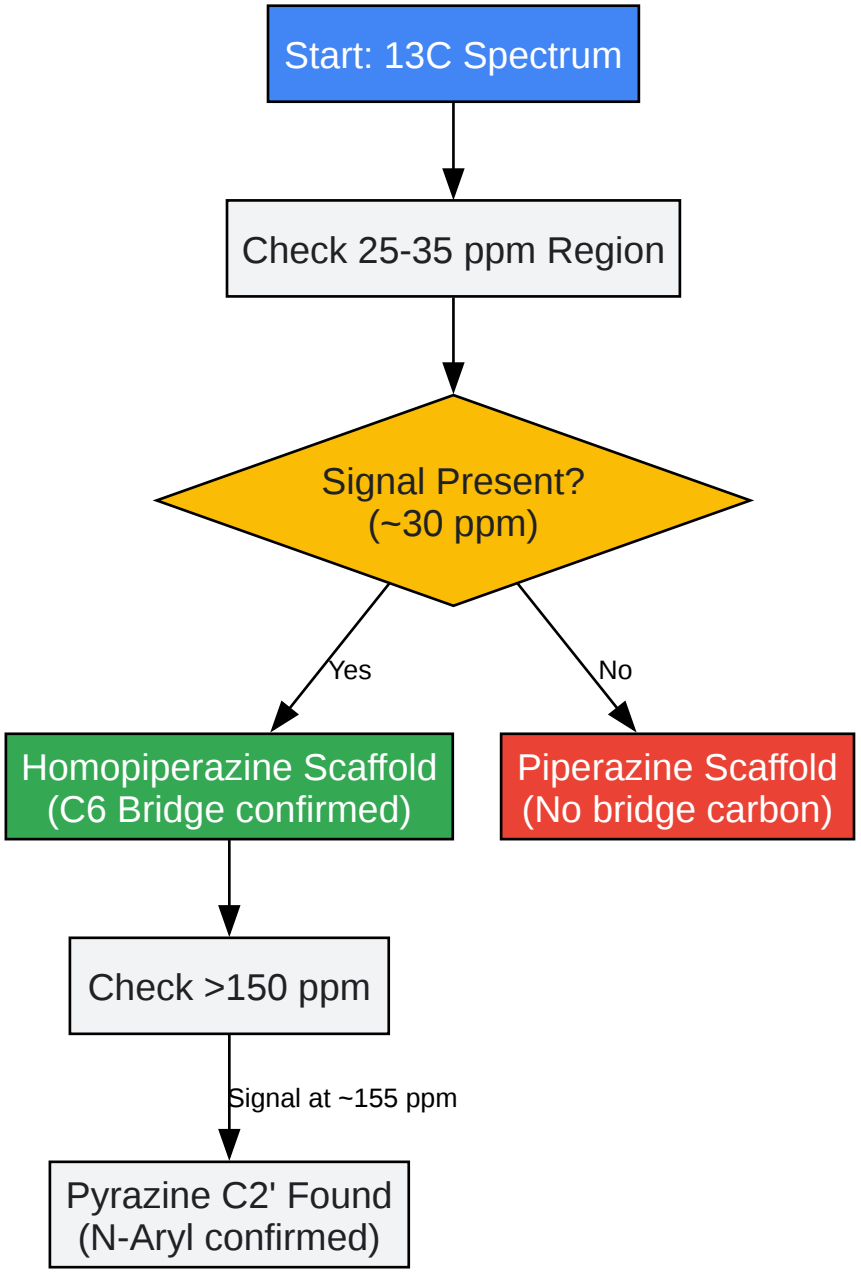

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Caption: Decision tree for distinguishing homopiperazine scaffolds from piperazine analogs based on the diagnostic C6 bridge signal.

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  - Study on the conformation of homopiperazine deriv

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- 1-(2-Pyrazinyl)
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